

AF 430 Maleimide for Cysteine Residue Labeling: A Technical Guide

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Compound of Interest

Compound Name: AF 430 maleimide

Cat. No.: B15138073

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **AF 430 maleimide**, a fluorescent dye used for the specific labeling of cysteine residues in proteins and other biomolecules. This document details the dye's properties, experimental protocols for its use, and its applications in research and drug development.

Core Properties of AF 430 Maleimide

AF 430 is a hydrophilic, coumarin-based dye that emits a green-yellow fluorescence.^{[1][2][3]} Its maleimide derivative is specifically designed for covalent bonding to thiol groups, which are present in cysteine residues.^{[4][5]} This high selectivity makes it a valuable tool for site-specific labeling of proteins.^[6] The fluorescence of AF 430 is stable over a wide pH range, from 4 to 10.^{[7][8]}

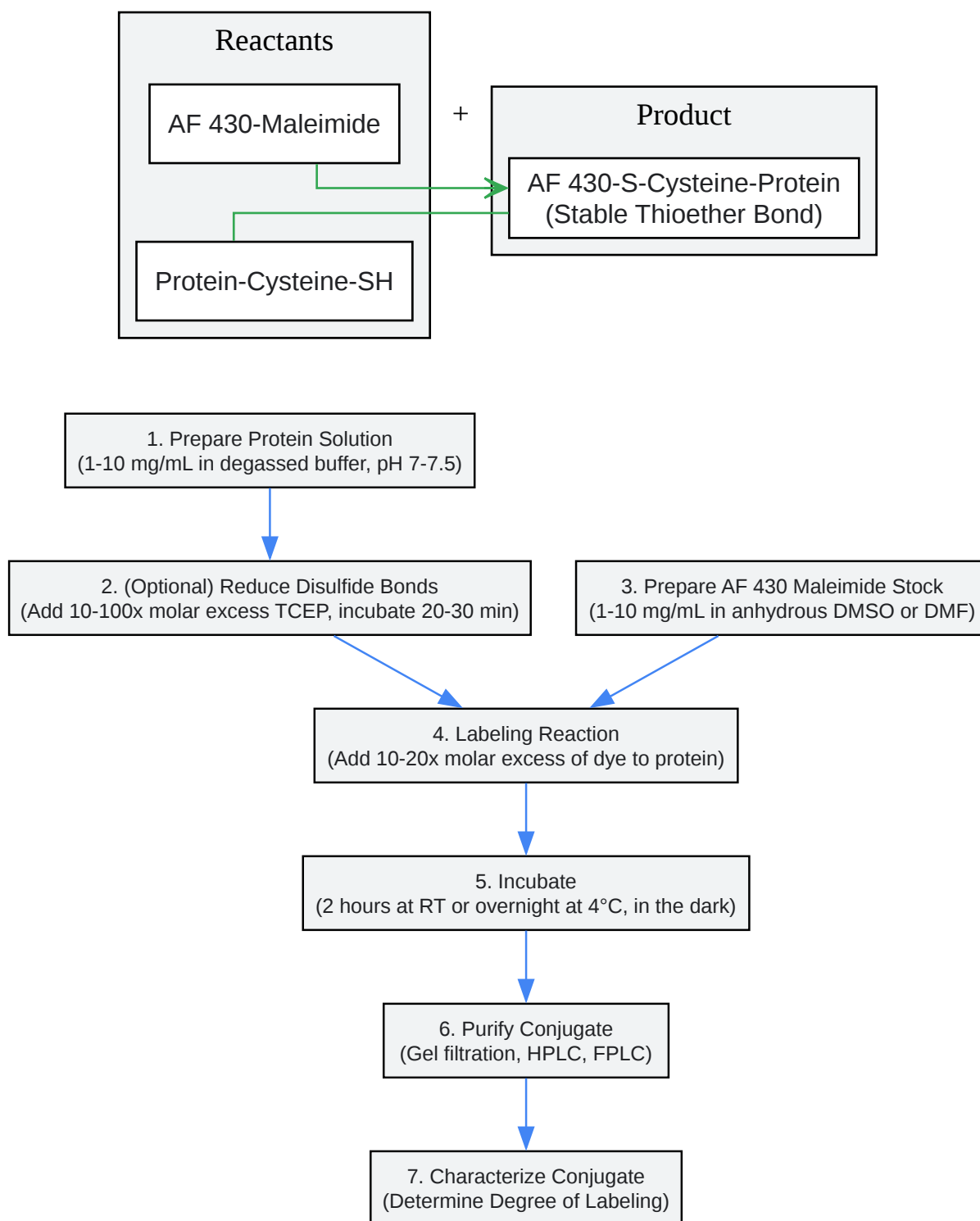
Quantitative Data Summary

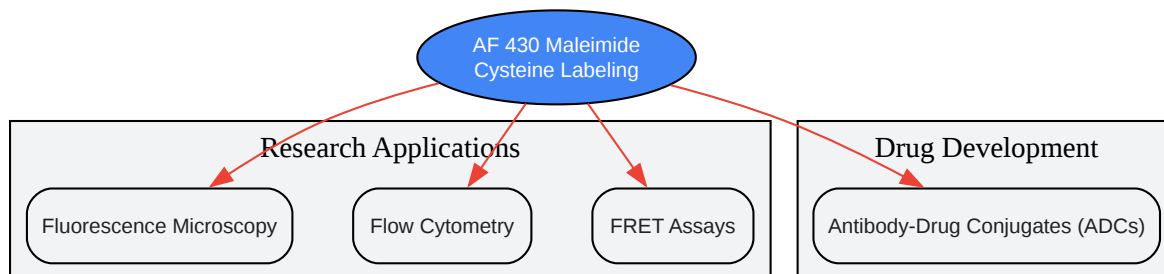
The key quantitative properties of **AF 430 maleimide** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference |
|---|---|--------------|
| Excitation Maximum (λ_{ex}) | 430 nm | [1][3][9] |
| Emission Maximum (λ_{em}) | 542 nm | [1][3][4][9] |
| Molar Extinction Coefficient (ϵ) | 15,955 L·mol ⁻¹ ·cm ⁻¹ | [1][3][9] |
| Fluorescence Quantum Yield (Φ) | 0.23 | [1][3][9] |
| Stokes Shift | 112 nm | [7][9] |
| Molecular Weight | 726.8 g/mol | [3] |
| Solubility | Soluble in water and polar organic solvents (DMF, DMSO) | [3][10] |

Cysteine-Specific Labeling Chemistry

The labeling reaction of **AF 430 maleimide** with a cysteine residue is a Michael addition. The maleimide group of the dye reacts with the sulfhydryl (thiol) group of the cysteine to form a stable thioether bond.[6][11] This reaction is highly specific for thiols at a neutral pH of 7-7.5. [11][12]





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